Technical Whitepaper: Thermodynamic Profiling & Characterization of 2-Methylcinnamic Acid

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Compound of Interest	
Compound Name:	*2-Methylcinnamic Acid*
CAS No.:	*2373-76-4*
Cat. No.:	*B1584226*

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Executive Summary

2-Methylcinnamic acid (2-MCA) is a critical phenylpropanoid scaffold used in the synthesis of bioactive pharmacophores and fragrance ingredients. Precise characterization of its thermodynamic properties—specifically melting point (MP) and boiling point (BP)—is not merely a regulatory requirement but a fundamental diagnostic of solid-state purity and crystal lattice stability.

This guide provides an authoritative technical analysis of 2-MCA's physical properties, distinguishing the ortho-substituted isomer from its alpha-methyl analog. It details self-validating protocols for purification and thermal analysis, ensuring reproducible results in drug development and organic synthesis workflows.

Chemical Identity & Disambiguation

Critical Note: In chemical nomenclature, "**2-Methylcinnamic acid**" refers to the substitution on the phenyl ring (ortho-position). It is frequently confused with alpha-methylcinnamic acid, where the methyl group is attached to the vinyl chain. These two compounds have drastically different thermodynamic profiles.

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Feature	2-Methylcinnamic Acid **(Target)**	-Methylcinnamic Acid **(Analog)**
IUPAC Name	(E)-3-(2-methylphenyl)acrylic acid	(E)-2-methyl-3-phenylacrylic acid
Structure	Ortho-substituted phenyl ring	Vinyl-substituted chain
CAS Number	2373-76-4	1199-77-5
Melting Point	175 – 178 °C	79 – 81 °C
Primary Use	Pharma intermediates, Phenylpropanoids	Fragrance, distinct metabolic probes

This guide focuses exclusively on the ortho-isomer (CAS 2373-76-4).

Thermodynamic Properties

Melting Point: The Purity Gold Standard

The melting point of 2-MCA is its most reliable indicator of purity. Unlike its unsubstituted parent (cinnamic acid, MP ~133 °C), the ortho-methyl group introduces steric bulk that significantly alters crystal packing, elevating the melting point to the 175–178 °C range.

- Thermodynamic Significance: The high enthalpy of fusion (

) suggests strong intermolecular hydrogen bonding (dimer formation) in the crystal lattice, stabilized by the hydrophobic shielding of the methyl group.

- Depression of Freezing Point: Any deviation below 174 °C typically indicates the presence of o-tolualdehyde (starting material) or cis-isomer impurities.

Boiling Point & Volatility

- Standard Pressure (760 mmHg): Predicted at ~293.5 °C.[1]

- Practical Implication: Direct distillation at atmospheric pressure is not recommended due to the risk of thermal decarboxylation or polymerization before the boiling point is reached.

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- Reduced Pressure: For purification via distillation, a vacuum of <10 mmHg is required to lower the BP to a manageable range (typically 140–160 °C), though recrystallization remains the superior purification method.

Solubility Profile

- Solvents (High Solubility): Ethanol, Methanol, Acetone (Hot).
- Anti-Solvents (Low Solubility): Water, Cold Hexane.
- pKa: Estimated at ~4.5, consistent with cinnamic acid derivatives, influencing its pH-dependent solubility in aqueous buffers.

Experimental Methodologies

Protocol 1: Purification via Two-Solvent Recrystallization

Objective: Isolate pharmaceutical-grade 2-MCA crystals from crude synthesis product.

Reagents:

- Crude **2-Methylcinnamic acid**
- Solvent A: Ethanol (95%)
- Solvent B: Deionized Water (Anti-solvent)

Workflow:

- Dissolution: Place 5.0 g of crude 2-MCA in a 125 mL Erlenmeyer flask. Add minimum hot Ethanol (~15-20 mL) on a steam bath until fully dissolved.
  - Why: Minimizing solvent volume ensures maximum saturation, critical for yield.
- Filtration (Optional): If insoluble particles are visible, perform a hot gravity filtration through a fluted filter paper.
- Nucleation Induction: While keeping the solution near boiling, add hot Water dropwise.

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- Endpoint: Stop immediately when a persistent turbidity (cloudiness) appears.
- Correction: Add 2-3 drops of Ethanol to clear the solution back to transparency.

- Crystal Growth: Remove from heat. Allow to cool to room temperature undisturbed (20 mins), then place in an ice bath (0-4 °C) for 30 minutes.
  - Thermodynamic Logic: Slow cooling promotes the formation of ordered, high-purity lattices, excluding impurities that would otherwise be trapped in a rapidly precipitating amorphous solid.
- Isolation: Collect crystals via vacuum filtration (Buchner funnel). Wash with ice-cold 4:1 Water/Ethanol. Dry in a desiccator or vacuum oven at 50 °C.

Protocol 2: High-Precision Melting Point Determination

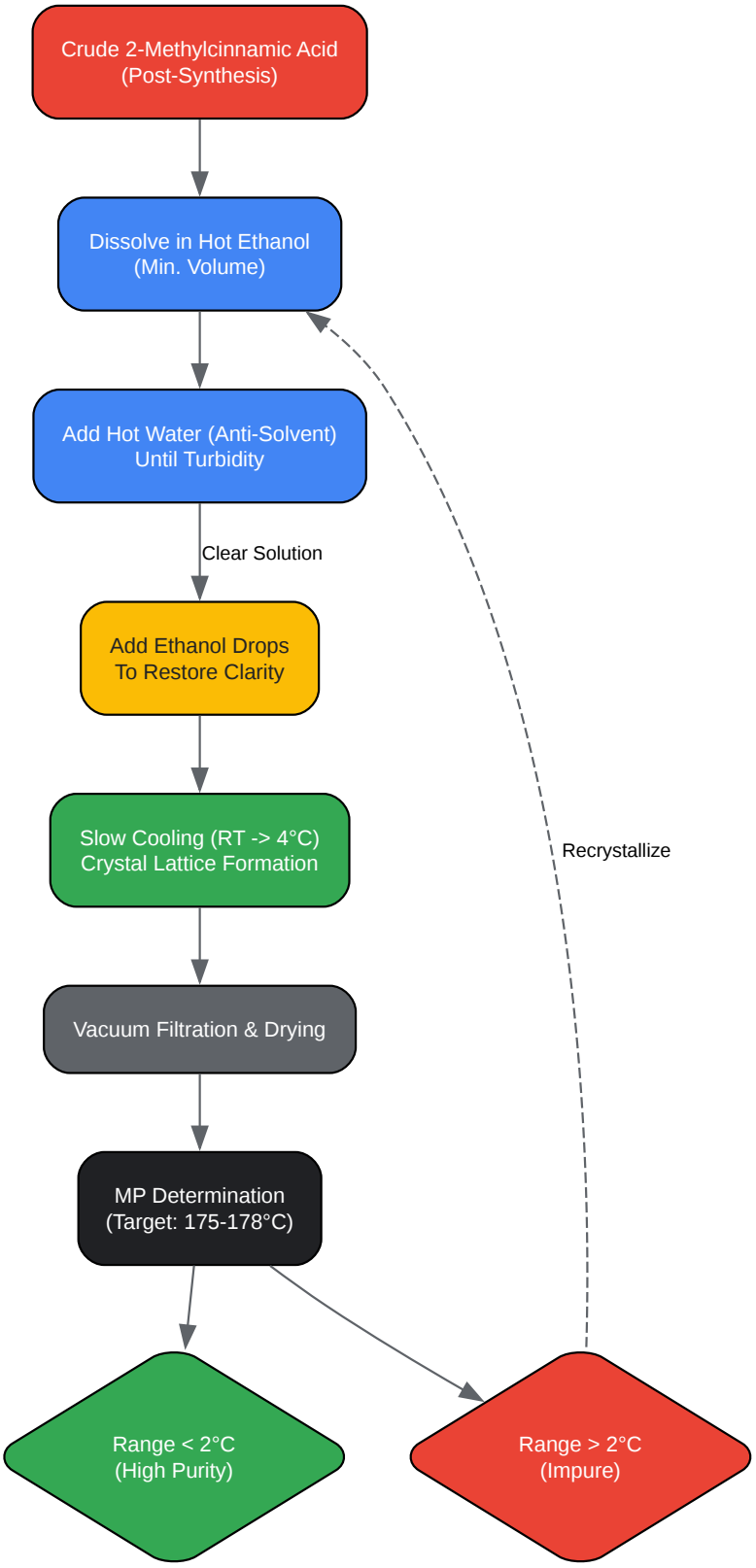
Objective: Validate purity using the capillary method.

- Preparation: Pack 2-3 mm of dried crystalline sample into a thin-walled capillary tube. Ensure tight packing by tapping the tube (prevents air pockets that cause uneven heat transfer).
- Ramping:
  - Fast Ramp: 10 °C/min up to 160 °C.
  - Critical Ramp:1 °C/min from 160 °C to 180 °C.
- Observation: Record two temperatures:
  - : First visible liquid droplet.
  - : Complete disappearance of solid.
- Validation: A range >2 °C (e.g., 172–177 °C) indicates impure sample requiring re-crystallization. A sharp range (e.g., 175–176 °C) confirms high purity.

Visualization: Purification & Analysis Workflow

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The following diagram illustrates the logical flow from crude synthesis to validated pure compound, highlighting the critical decision points.



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Figure 1: Iterative purification workflow utilizing thermodynamic solubility differentials.

Applications in Drug Development

In pharmaceutical research, 2-MCA serves as a bio-isostere for cinnamic acid. The ortho-methyl group introduces specific steric constraints that can enhance selectivity for biological targets (e.g., inhibition of monocarboxylate transporters).

- Formulation: The high melting point indicates a stable crystal lattice, which is advantageous for solid-dosage formulations (tablets) as it resists polymorphic transitions during storage.
- Solubility: The lipophilicity (LogP ~2.8) suggests high permeability but low aqueous solubility, necessitating salt formation (using the carboxylic acid moiety) or lipid-based delivery systems for bioavailability.

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